Technical Comparison Guide: 6-Bromoquinolin-3-amine 2HCl vs. Free Base

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*6-Bromoquinolin-3-amine dihydrochloride*
CAS No.:	*1171078-83-3*
Cat. No.:	*B1519696*

Get Quote

Executive Summary

6-Bromoquinolin-3-amine (CAS: 930570-31-3) is a functionalized quinoline scaffold widely utilized in the development of kinase inhibitors and other bioactive small molecules. The 3-amino position serves as a versatile vector for amide coupling or urea formation, while the 6-bromo substituent provides a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

The Dihydrochloride (2HCl) salt (CAS: 1171078-83-3) is the preferred form for storage and formulation due to enhanced stability and water solubility. However, the Free Base is often required for initial organic synthesis steps (e.g., nucleophilic attacks) to avoid catalyst poisoning or stoichiometric mismatches.

Physical Property Profile

The following data contrasts the physicochemical characteristics of the salt and free base forms.

© 2026 BenchChem. All rights reserved.

Property	6-Bromoquinolin-3-amine 2HCl	6-Bromoquinolin-3-amine (Free Base)
CAS Number	1171078-83-3	930570-31-3
Formula	$C_9H_7BrN_2 \cdot 2HCl$	$C_9H_7BrN_2$
Molecular Weight	295.99 g/mol	223.07 g/mol
Appearance	Off-white to pale yellow crystalline solid	Yellow to brown powder
Melting Point	>220°C (Decomposes)	~135–140°C (Estimated)*
Solubility (Water)	High (>50 mg/mL)	Negligible (<0.1 mg/mL)
Solubility (Organic)	DMSO, Methanol	DCM, Ethyl Acetate, DMSO
Hygroscopicity	Moderate to High (Desiccate)	Low
pKa (Calc.)	~4.9 (Quinoline N), ~3.5 (Amine N)	~4.9 (Quinoline N)

*Note: Melting points for specific batches may vary based on purity and crystal habit. Salts typically exhibit decomposition rather than a sharp melt.

Experimental Protocols

A. Synthesis & Salt Formation Workflow

The most reliable route to the 3-amino isomer avoids the regioselectivity issues of direct nitration by utilizing the Curtius Rearrangement of commercially available 6-bromoquinoline-3-carboxylic acid.

Step 1: Synthesis of Free Base (Curtius Rearrangement)

- Activation: Suspend 6-bromoquinoline-3-carboxylic acid (1.0 eq) in anhydrous tert-butanol (t-BuOH). Add Triethylamine (1.5 eq) and Diphenylphosphoryl azide (DPPA, 1.1 eq).
- Rearrangement: Reflux the mixture for 4–6 hours. The acid converts to the acyl azide, then rearranges to the isocyanate, which is trapped by t-BuOH to form the Boc-protected amine.

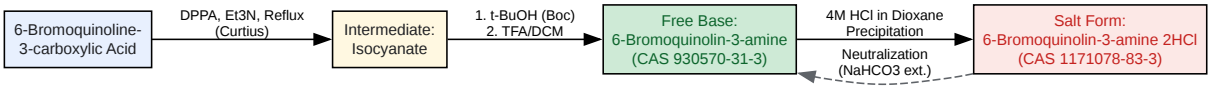
© 2026 BenchChem. All rights reserved.

- Deprotection: Treat the crude Boc-intermediate with Trifluoroacetic acid (TFA) in Dichloromethane (DCM) (1:4 v/v) at room temperature for 2 hours.
- Isolation: Basify with saturated $NaHCO_3$ to pH 8. Extract with Ethyl Acetate.[1] Dry over Na_2SO_4 and concentrate to yield 6-Bromoquinolin-3-amine (Free Base).

Step 2: Conversion to Dihydrochloride Salt

- Dissolution: Dissolve the Free Base (1.0 g) in a minimal amount of anhydrous 1,4-Dioxane or Methanol.
- Acidification: Dropwise add 4M HCl in Dioxane (2.5 eq) at 0°C under N_2 atmosphere.
- Precipitation: A heavy precipitate will form immediately. Stir for 30 minutes.
- Isolation: Filter the solid under argon (hygroscopic). Wash with cold diethyl ether to remove excess acid.
- Drying: Dry under high vacuum over P_2O_5 to yield 6-Bromoquinolin-3-amine 2HCl.

B. Diagram: Synthesis & Salt Selection Logic



Click to download full resolution via product page

Caption: Synthetic pathway from carboxylic acid precursor to the stable dihydrochloride salt via Curtius rearrangement.

Performance Comparison & Application

Why Use the 2HCl Salt?

- Storage Stability: The free amine (aniline-like) is susceptible to oxidation (browning) upon exposure to air and light. The protonated 2HCl salt stabilizes the amine, significantly extending shelf-life.

© 2026 BenchChem. All rights reserved.

- Aqueous Solubility: For biological assays (e.g., kinase screening), the 2HCl salt dissolves readily in aqueous buffers, whereas the free base requires DMSO stock solutions which may interfere with sensitive enzymatic assays.

Why Use the Free Base?

- Palladium Chemistry: In Suzuki or Buchwald couplings targeting the 6-Br position, the acidic protons of the 2HCl salt can poison Pd-catalysts or consume the base (e.g., Cs_2CO_3) required for the catalytic cycle.

- Protocol: If using the salt in cross-coupling, an extra equivalent of base must be added in situ to neutralize the HCl, or the salt must be "free-based" (partitioned between EtOAc/$NaHCO_3$) prior to the reaction.

Handling & Safety (E-E-A-T)

- Hygroscopicity: The 2HCl salt is hygroscopic. It must be stored in a tightly sealed container, preferably in a desiccator at -20°C. Weighing should be performed quickly to avoid water uptake, which alters the molecular weight stoichiometry.

- Corrosivity: The salt may release trace HCl gas upon decomposition; use acid-resistant spatulas and handle in a fume hood.

- Validation: Verify the identity of the salt using Silver Nitrate Titration (to confirm Cl^- content) or ^1H NMR in DMSO-d_6 (look for broad exchangeable protons >10 ppm corresponding to R-NH_3^+).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 21413, 3-Bromoquinoline (Analog Reference). Retrieved from [Link]

- Çakmak, O., et al. (2018).Activation of 6-bromoquinoline by nitration: synthesis of morpholinyl and piperazinyl quinolines.[1][2] Arkivoc, 2018(iii), 362-374.[1][2] (Synthetic Methodology Reference). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Technical Comparison Guide: 6-Bromoquinolin-3-amine 2HCl vs. Free Base]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1519696/docs#technical-comparison-guide-6-bromoquinolin-3-amine-2hcl-vs-free-base]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.